Theoretical Underpinnings of 1-Hydroxycyclohexanecarboxylate Stability: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*Methyl 1-hydroxycyclohexanecarboxylate*
CAS No.:	*6149-50-4*
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Abstract

1-Hydroxycyclohexanecarboxylate, a key alpha-hydroxy acid (AHA), is integral to various chemical and pharmaceutical applications. Its efficacy and safety are intrinsically linked to its molecular stability. This technical guide delves into the theoretical and practical aspects governing the stability of 1-hydroxycyclohexanecarboxylate. We will explore the conformational dynamics, the pivotal role of intramolecular hydrogen bonding, and the principal degradation pathways—hydrolysis, oxidation, and thermal decomposition—supported by computational chemistry principles and experimental data. This document aims to provide a comprehensive framework for researchers and drug development professionals to understand, predict, and control the stability of this important molecule.

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Introduction: The Significance of 1-Hydroxycyclohexanecarboxylate

1-Hydroxycyclohexanecarboxylate belongs to the class of alpha-hydroxy acids (AHAs), which are characterized by a hydroxyl group attached to the alpha-carbon of a carboxylate group.[1] This structural motif imparts unique chemical properties that are leveraged in organic synthesis and, most notably, in dermatological and cosmetic formulations for their exfoliating and skin-rejuvenating effects.[2][3] The stability of 1-hydroxycyclohexanecarboxylate is a critical parameter that influences its shelf-life, formulation compatibility, and biological activity. Understanding the factors that govern its stability is paramount for ensuring product quality and therapeutic efficacy.

This guide will provide a detailed theoretical examination of the stability of 1-hydroxycyclohexanecarboxylate, drawing upon principles of computational chemistry, stereochemistry, and reaction kinetics.

Molecular Structure and Conformational Stability

The stability of 1-hydroxycyclohexanecarboxylate is fundamentally rooted in its three-dimensional structure. The cyclohexane ring is not planar and primarily adopts a chair conformation to minimize steric and torsional strain. The substituents—the hydroxyl and carboxylate groups—can occupy either axial or equatorial positions.

Chair Conformation and Substituent Effects

The chair conformation of the cyclohexyl ring is the most stable arrangement. The relative stability of the conformers is dictated by the positions of the hydroxyl and carboxylate groups. Generally, bulky substituents prefer the equatorial position to minimize 1,3-diaxial interactions. In the case of 1-hydroxycyclohexanecarboxylic acid, both the hydroxyl and carboxyl groups are attached to the same carbon, leading to unique conformational considerations. X-ray crystallography studies have shown that in the solid state, both six-membered rings of the two independent molecules in the asymmetric unit of a triclinic polymorph adopt a chair conformation, with the hydroxyl groups occupying the axial position.[4]

The Role of Intramolecular Hydrogen Bonding

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A key feature influencing the stability of 1-hydroxycyclohexanecarboxylate is the potential for intramolecular hydrogen bonding between the hydroxyl group and the carboxylate group. This interaction can significantly stabilize the molecule by forming a pseudo-six-membered ring.

The strength of this hydrogen bond is dependent on the conformation of the molecule and the surrounding environment (solvent, pH). Theoretical studies on other hydroxy acids have demonstrated that intramolecular hydrogen bonds can increase the rigidity of the molecule and favor the repair of broken coordination bonds in metal-organic frameworks, thereby enhancing chemical stability.[5]

Diagram: Intramolecular Hydrogen Bonding in 1-Hydroxycyclohexanecarboxylate

Caption: Intramolecular hydrogen bond stabilizing 1-hydroxycyclohexanecarboxylate.

Theoretical Approaches to Stability Assessment

While specific experimental kinetic and thermodynamic data for 1-hydroxycyclohexanecarboxylate are not extensively available in the public domain, computational chemistry provides powerful tools to predict its stability and reactivity.

Density Functional Theory (DFT)

Density Functional Theory (DFT) is a quantum mechanical modeling method used to investigate the electronic structure of many-body systems.[6][7] It is widely employed to predict molecular geometries, reaction energies, and activation barriers for chemical reactions. For 1-hydroxycyclohexanecarboxylate, DFT calculations can be used to:

- Determine the most stable conformer: By calculating the energies of different chair and boat conformations with axial and equatorial substituents.
- Model degradation pathways: By mapping the potential energy surface for reactions like decarboxylation, oxidation, and hydrolysis to identify the lowest energy pathways and transition states.
- Quantify the strength of intramolecular hydrogen bonds: Through analysis of bond lengths, vibrational frequencies, and electron density.

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Molecular Dynamics (MD) Simulations

Molecular Dynamics simulations can provide insights into the dynamic behavior of 1-hydroxycyclohexanecarboxylate in different environments, such as in solution. MD simulations can reveal:

- Conformational flexibility: How the cyclohexane ring and its substituents move and interconvert over time.
- Solvent effects: How interactions with solvent molecules (e.g., water, ethanol) influence the stability and conformation of the molecule.[8]
- Intermolecular interactions: How 1-hydroxycyclohexanecarboxylate molecules interact with each other at higher concentrations.

Key Degradation Pathways

The stability of 1-hydroxycyclohexanecarboxylate is challenged by several potential degradation pathways, which can be elucidated through a combination of theoretical modeling and experimental forced degradation studies.

Hydrolytic Degradation

Hydrolysis is a key degradation pathway for many carboxylic acids and their derivatives, with the rate being highly dependent on pH and temperature.[5][9] For 1-hydroxycyclohexanecarboxylate, the ester form is more susceptible to hydrolysis than the parent carboxylic acid.

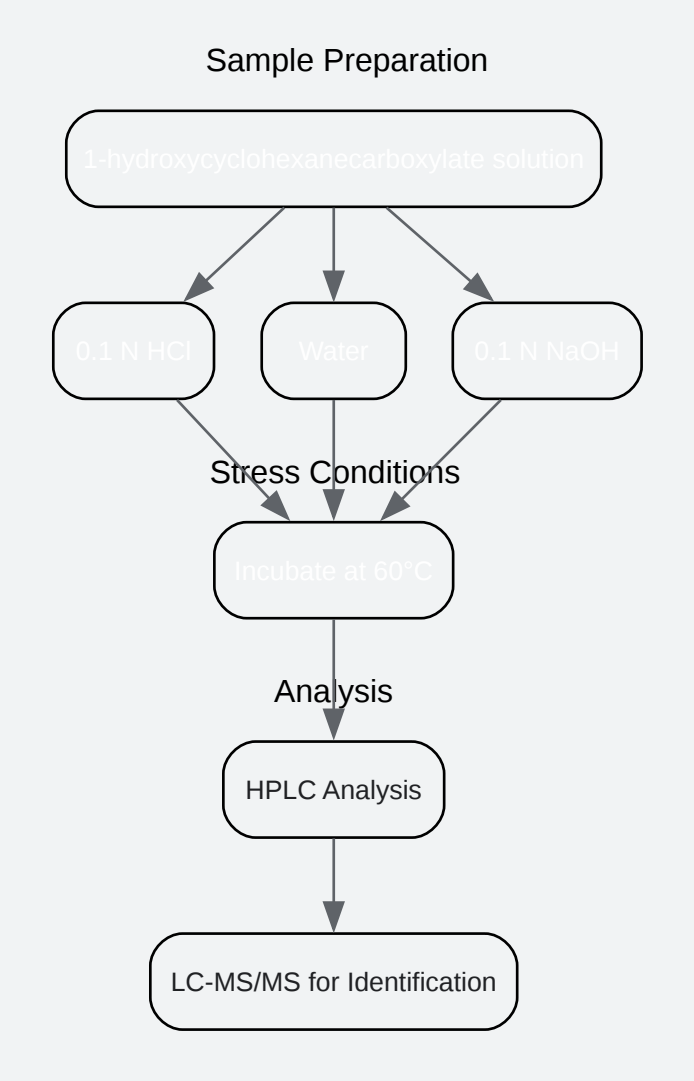
- Acid-catalyzed hydrolysis: Under acidic conditions, protonation of the carbonyl oxygen of the ester facilitates nucleophilic attack by water.
- Base-catalyzed hydrolysis: Under alkaline conditions, the hydroxide ion directly attacks the carbonyl carbon, leading to the formation of the carboxylate and the corresponding alcohol. While the carboxylic acid form is generally stable to hydrolysis, extreme pH conditions can potentially promote other degradation reactions.

Experimental Protocol: Forced Hydrolysis Study

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- Sample Preparation: Prepare solutions of 1-hydroxycyclohexanecarboxylate (e.g., 1 mg/mL) in 0.1 N HCl (acidic), purified water (neutral), and 0.1 N NaOH (alkaline).[3]
- Stress Conditions: Incubate the solutions at elevated temperatures (e.g., 60°C) for a defined period (e.g., 24 hours).[3]
- Analysis: At specified time points, withdraw samples, neutralize if necessary, and analyze using a stability-indicating HPLC method to quantify the parent compound and detect any degradation products.
- Characterization: If significant degradation is observed, utilize techniques like LC-MS/MS and NMR to identify the structure of the degradation products.[10]

Diagram: Hydrolytic Degradation Workflow



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Caption: Workflow for forced hydrolysis study of 1-hydroxycyclohexanecarboxylate.

Oxidative Degradation

The hydroxyl group in 1-hydroxycyclohexanecarboxylate makes it susceptible to oxidation. Oxidative degradation can be initiated by exposure to oxidizing agents, light, or trace metal ions.[11] A likely pathway is oxidative decarboxylation.

- Mechanism of Oxidative Decarboxylation: This process involves the oxidation of the alpha-hydroxyl group to a ketone, followed by the loss of carbon dioxide. This can be particularly relevant in biological systems where enzymes can catalyze such reactions.[12][13] For example, 4-hydroxycyclohexanecarboxylate dehydrogenase is an enzyme that catalyzes the oxidation of a hydroxyl group on the cyclohexane ring to a ketone.[12]

Experimental Protocol: Forced Oxidation Study

- Sample Preparation: Prepare a solution of 1-hydroxycyclohexanecarboxylate (e.g., 1 mg/mL) in a suitable solvent.
- Stress Conditions: Add an oxidizing agent, such as 3% hydrogen peroxide, to the solution and keep it at room temperature for a specified duration.[14]
- Analysis: Monitor the reaction mixture by HPLC to determine the extent of degradation.
- Identification: Characterize any significant degradation products using mass spectrometry and NMR.[15]

Thermal and Photolytic Degradation

Elevated temperatures and exposure to UV light can provide the energy required to initiate degradation reactions.

- Thermal Decomposition: While 1-hydroxycyclohexanecarboxylate is a solid with a relatively high melting point, prolonged exposure to high temperatures can lead to decarboxylation or dehydration. The thermal decomposition of the related cyclohexanecarboxylic acid has been shown to be catalyzed by hydrogen bromide.[16]

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- Photodegradation: UV radiation can excite the molecule to a higher energy state, making it more reactive and susceptible to degradation. The presence of chromophores in the molecule will determine its sensitivity to light.

Experimental Protocol: Thermal and Photodegradation Studies

- Sample Preparation: Place the solid 1-hydroxycyclohexanecarboxylate in a stable container.
- Thermal Stress: Heat the sample in a controlled oven at a temperature below its melting point (e.g., 70°C) for a set period.[14]
- Photolytic Stress: Expose the sample to a controlled source of UV and visible light.
- Analysis: Dissolve the stressed samples in a suitable solvent and analyze by HPLC to assess for degradation.

Factors Influencing Stability in Formulations

In practical applications, especially in drug development, the stability of 1-hydroxycyclohexanecarboxylate is influenced by the formulation components.

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Factor	Influence on Stability	Mitigation Strategies
pH	The stability of the ester form is highly pH-dependent, with increased degradation at both low and high pH. The carboxylate form is generally more stable across a wider pH range.	Formulate at a pH where the molecule exhibits maximum stability, typically in the mid-pH range for the carboxylate form.
Excipients	Certain excipients can act as catalysts for degradation (e.g., trace metals) or participate in reactions with the molecule.	Screen excipients for compatibility. Use high-purity excipients with low levels of reactive impurities.
Solvent System	The polarity of the solvent can influence the conformation and reactivity of the molecule. Protic solvents can participate in hydrogen bonding and may facilitate hydrolytic degradation.	Select a solvent system that minimizes degradation. For aqueous formulations, consider the use of co-solvents or buffers.
Packaging	Exposure to oxygen and light can accelerate oxidative and photolytic degradation.	Use airtight and light-resistant packaging. Consider packaging under an inert atmosphere (e.g., nitrogen).

Conclusion

The stability of 1-hydroxycyclohexanecarboxylate is a multifaceted property governed by its inherent molecular structure and its interaction with the surrounding environment. Theoretical studies, particularly DFT and MD simulations, offer powerful predictive tools to understand its conformational preferences and reactivity. The primary degradation pathways to consider are hydrolysis (especially for its ester derivatives), oxidation, and thermal/photolytic decomposition. A thorough understanding of these factors, coupled with well-designed experimental stability studies, is crucial for the successful development of robust and effective products containing 1-hydroxycyclohexanecarboxylate.

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